

discovery and history of trans-2,3-Epoxysuccinic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *trans*-2,3-Epoxysuccinic acid

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An In-Depth Technical Guide to **trans-2,3-Epoxysuccinic Acid**: From Fungal Discovery to Industrial Applications

Foreword

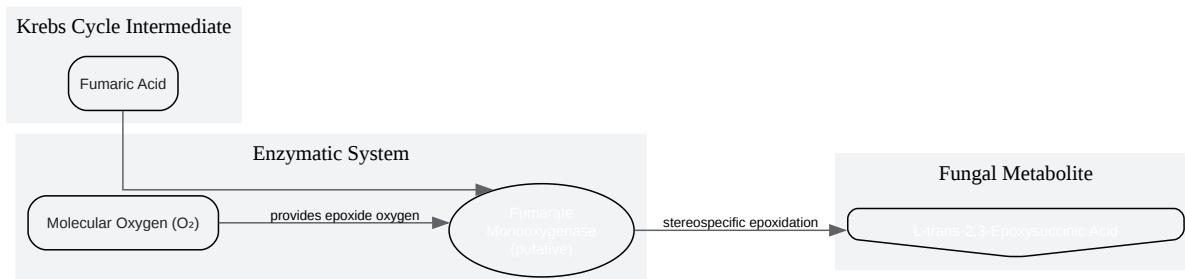
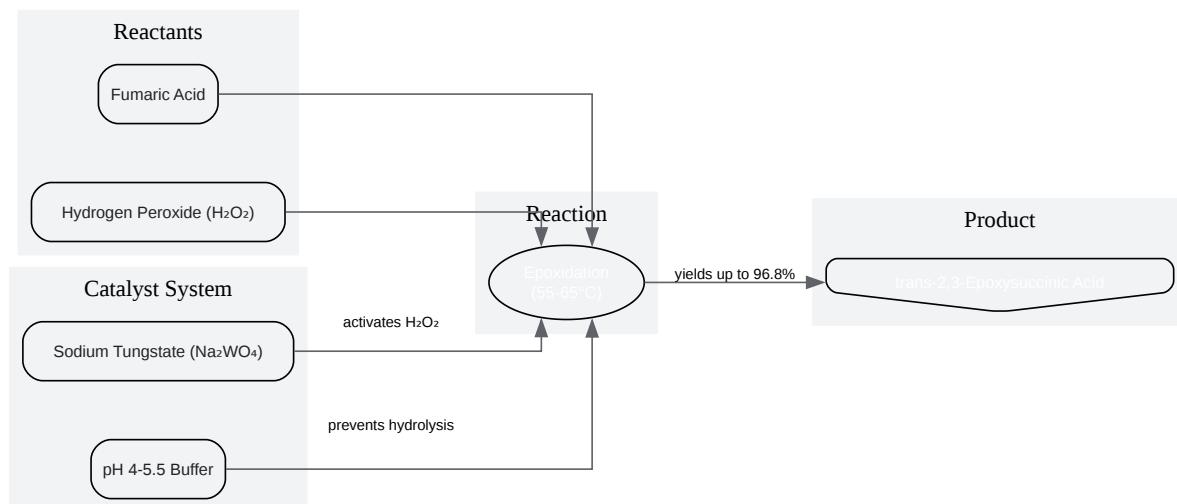
As a Senior Application Scientist, my experience has consistently shown that the journey of a molecule from its initial discovery to its application is rarely linear. The story of **trans-2,3-epoxysuccinic acid** is a prime example, weaving together mycology, stereospecific synthesis, enzymology, and green chemistry. This guide is structured not as a rigid encyclopedia entry, but as a narrative that follows the scientific inquiry itself—from the initial observation of a curious fungal metabolite to its modern-day role as a cornerstone for biodegradable polymers and a precursor to potent enzyme inhibitors. We will explore not just the "what" but the "why"—the causal links behind experimental choices and the logical progression of its scientific development. This document is intended for researchers and drug development professionals who appreciate that a molecule's history is integral to understanding its potential.

Part 1: The Serendipitous Discovery in the Fungal Kingdom

The initial discovery of epoxysuccinic acid was a classic case of curiosity-driven research into microbial metabolism. In 1939, Japanese investigators Sakaguchi and colleagues first reported the isolation of this uncommon organic acid from the culture filtrates of fungi they identified as

Monilia formosa and a Penicillium species.[1] Their work marked the entry of this molecule into the scientific literature.

Subsequent research confirmed its production by other filamentous fungi, most notably *Aspergillus fumigatus*.[1][2][3] These early studies established that the naturally occurring compound was the L-trans isomer, possessing the following structure:



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- To cite this document: BenchChem. [discovery and history of trans-2,3-Epoxysuccinic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092029#discovery-and-history-of-trans-2-3-epoxysuccinic-acid]

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